

best practices for handling and storing Dihydrosterculic acid

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Compound of Interest

Compound Name: *Dihydrosterculic acid*

Cat. No.: B1206801

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Dihydrosterculic Acid: Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and storing **Dihydrosterculic acid**. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Dihydrosterculic acid**?

Dihydrosterculic acid (cis-9,10-Methyleneoctadecanoic acid) is a cyclopropane-containing fatty acid. It is a synthetic compound used in research and is found naturally in some seed oils and bacterial membranes.^[1] It is recognized for its role in lipid metabolism, notably its effects on activating peroxisome proliferator-activated receptor alpha (PPAR α).

Q2: What are the recommended storage conditions for **Dihydrosterculic acid**?

For long-term stability, **Dihydrosterculic acid** in its solid form should be stored at -20°C.^[1] If dissolved in an organic solvent, the stock solution should also be stored at -20°C in a tightly sealed glass vial, preferably under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.

Q3: What is the expected shelf-life of **Dihydrosterculic acid**?

While specific long-term stability studies are not readily available in public literature, general guidelines for fatty acids suggest that when stored properly as a solid at -20°C, the compound should remain stable for at least a year. Stock solutions in organic solvents are typically stable for several months at -20°C, but should be monitored for signs of degradation or precipitation.

Q4: In which solvents is **Dihydrosterculic acid** soluble?

Dihydrosterculic acid is soluble in several organic solvents, including chloroform, methanol, ethanol, and hexane.^[1] It is practically insoluble in water.

Q5: What are the primary safety concerns when handling **Dihydrosterculic acid**?

Safety data indicates that **Dihydrosterculic acid** may cause skin irritation, serious eye irritation, and respiratory irritation. Therefore, appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles, must be worn. All handling should be performed in a well-ventilated area or a chemical fume hood.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
Common Name	Dihydrosterculic acid
Synonym	cis-9,10-Methyleneoctadecanoic acid
Molecular Formula	C ₁₉ H ₃₆ O ₂
Molecular Weight	~296.5 g/mol
Appearance	Solid
CAS Number	4675-61-0

Table 2: Recommended Storage Conditions

Form	Temperature	Atmosphere	Container	Recommended Duration
Solid (Powder)	-20°C	Standard	Tightly sealed vial	> 12 months
Stock Solution	-20°C	Inert Gas (Argon/Nitrogen)	Glass vial with Teflon-lined cap	Up to 6 months

Note: The recommended durations are based on general best practices for fatty acid storage. Users should perform their own stability testing for long-term experiments.

Table 3: Solubility Profile

Solvent	Solubility	Notes
Chloroform	Soluble	Quantitative data not readily available.
Methanol	Soluble	Quantitative data not readily available.
Ethanol	Soluble	Quantitative data not readily available.
Hexane	Soluble	Quantitative data not readily available.
Water	Practically Insoluble	-

Note: Researchers should determine the precise solubility for their specific experimental concentrations and conditions.

Experimental Protocols

Protocol 1: Preparation of a Dihydrosterculinic Acid Stock Solution (10 mM in Ethanol)

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell culture experiments.

Materials:

- **Dihydrosterculic acid** (solid)
- Anhydrous Ethanol ($\geq 99.5\%$)
- Sterile, amber glass vial with a Teflon-lined screw cap
- Analytical balance
- Spatula
- Vortex mixer
- Pipetters and sterile tips

Procedure:

- Pre-Handling: Allow the container of solid **Dihydrosterculic acid** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Dihydrosterculic acid**. To make 1 mL of a 10 mM solution, you will need approximately 2.97 mg (Molecular Weight ~ 296.5 g/mol).
 - Calculation: $0.010 \text{ mol/L} * 0.001 \text{ L} * 296.5 \text{ g/mol} = 0.002965 \text{ g} = 2.97 \text{ mg}$
- Dissolution: Transfer the weighed solid into the sterile amber glass vial. Add the calculated volume of anhydrous ethanol (in this case, 1 mL).
- Mixing: Tightly cap the vial and vortex the solution until the solid is completely dissolved. Gentle warming (to 30-37°C) or brief sonication can be used to aid dissolution if necessary, but avoid overheating.
- Inert Gas Purge (Optional but Recommended): For long-term storage, gently flush the headspace of the vial with an inert gas like argon or nitrogen to displace oxygen and reduce the risk of oxidation. Recap tightly immediately.

- Labeling and Storage: Clearly label the vial with the compound name, concentration, solvent, and date of preparation. Store the stock solution at -20°C.

Troubleshooting Guide

Issue 1: The **Dihydrosterculic acid** powder is difficult to dissolve.

- Cause: The solvent may be saturated, or the temperature may be too low. Fatty acids can be slow to dissolve.
- Solution:
 - Ensure you are using a recommended solvent (chloroform, ethanol, etc.).
 - Try gentle warming of the solution in a water bath (not exceeding 37°C).
 - Use a vortex mixer for several minutes.
 - Briefly sonicate the vial in a sonication bath.
 - If the issue persists, consider preparing a more dilute stock solution.

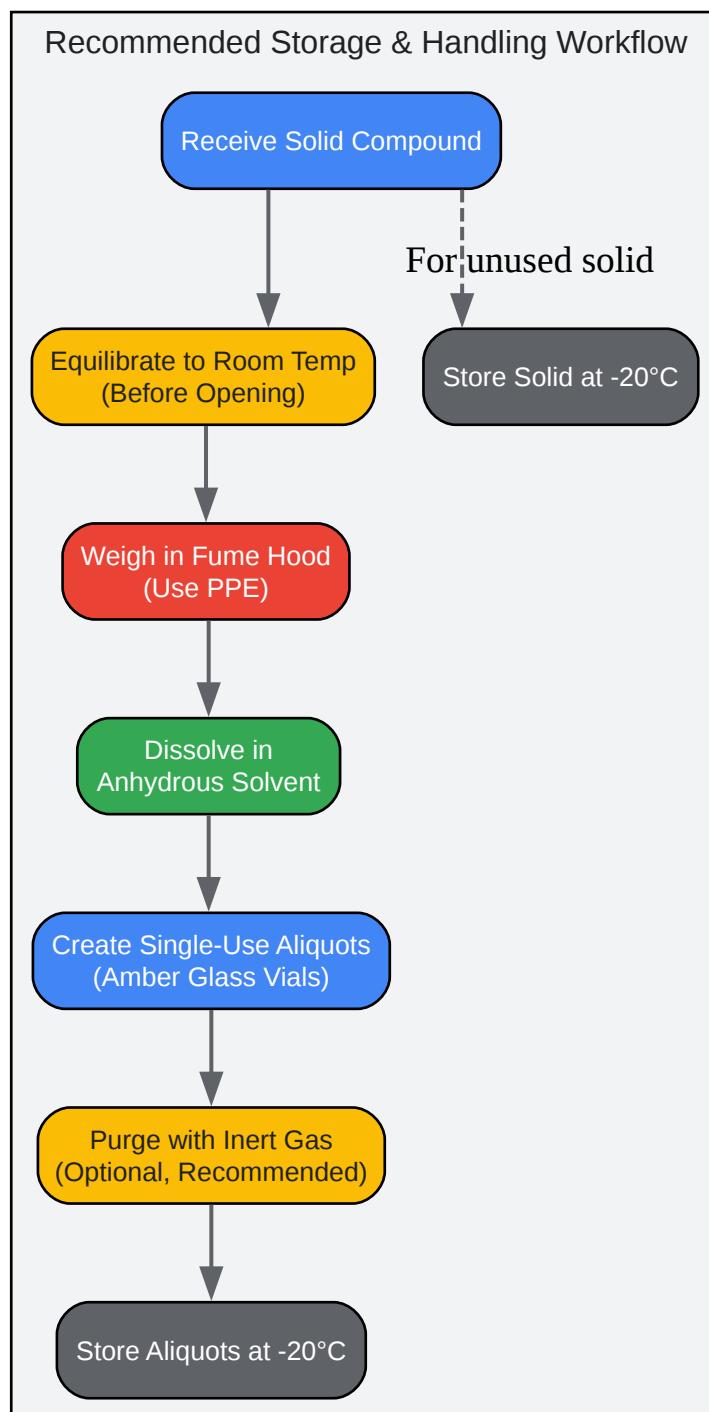
Issue 2: Precipitate has formed in my stock solution after freezer storage.

- Cause: Some fatty acids can precipitate out of solution at low temperatures. This can also be caused by solvent evaporation if the container is not sealed properly.
- Solution:
 - Before each use, bring the vial to room temperature.
 - Vortex the solution thoroughly to see if the precipitate redissolves.
 - If necessary, warm the solution gently (to 30-37°C) and vortex again.
 - Always visually inspect for complete dissolution before using in an experiment.

Issue 3: My experimental results are inconsistent.

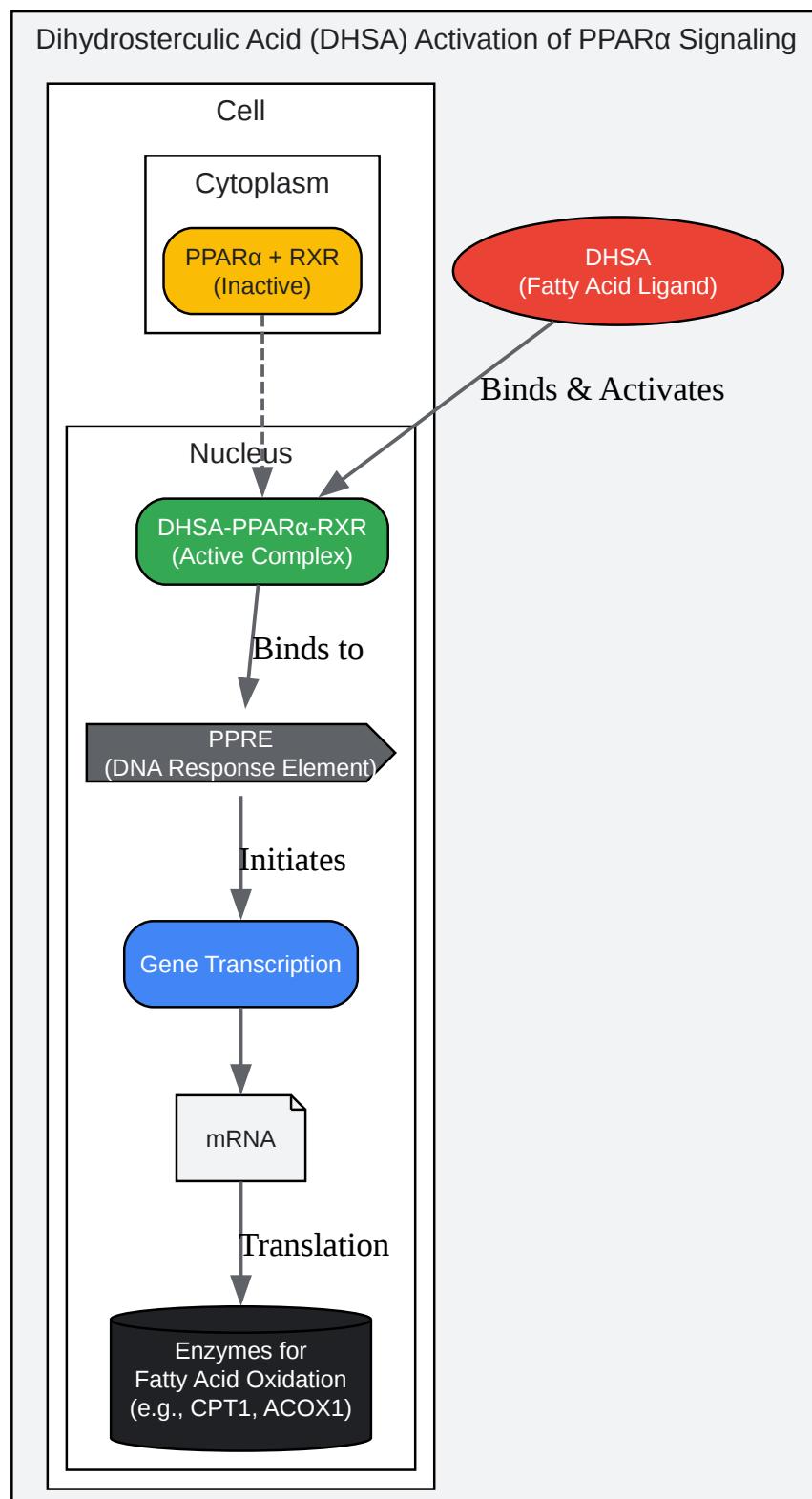
- Cause: This could be due to degradation of the compound or inconsistencies in the stock solution concentration.
- Solution:
 - Prevent Degradation: Avoid repeated freeze-thaw cycles by preparing single-use aliquots of your stock solution. Store aliquots at -20°C.
 - Prevent Oxidation: Protect the compound from light by using amber vials and minimize its exposure to air. Purging with inert gas before sealing is recommended.
 - Verify Concentration: If possible, verify the concentration of your stock solution using an appropriate analytical method before critical experiments.
 - Prepare Fresh: For the most sensitive applications, prepare a fresh stock solution from the solid compound.

Visualizations



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Caption: Workflow for receiving, preparing, and storing **Dihydrosterculinic acid**.



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Caption: DHSA activates the PPAR α pathway, promoting fatty acid oxidation gene expression.

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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
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